

# Personal protective equipment for handling GA-017

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## Compound of Interest

Compound Name: GA-017

Cat. No.: B10830394

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## Essential Safety and Handling Guide for GA-017

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, storage, and disposal of **GA-017** (CAS: 2351906-74-4), a potent and selective LATS1/2 inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

## Hazard Identification and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **GA-017** indicates that it is not classified as a hazardous substance or mixture, standard laboratory safety protocols should be rigorously followed at all times.<sup>[1]</sup> The following personal protective equipment is mandatory when handling **GA-017** to minimize exposure risk.

PPE Category	Specific Requirement	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or airborne particles of GA-017.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact with the compound.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator	Recommended when handling the powder form to avoid inhalation of dust. <sup>[1]</sup>

## Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial for both user safety and preserving the stability of **GA-017**.

### Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust and aerosol formation.<sup>[1]</sup>
- Ensure a safety shower and an eye-wash station are readily accessible in the immediate work area.<sup>[1]</sup>

### Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Weighing: When weighing the solid form of **GA-017**, perform this task in a fume hood to minimize inhalation risk.
- Solution Preparation: **GA-017** is often dissolved in solvents such as DMSO. Handle these solvents with appropriate care, following their specific safety guidelines.

- Avoidance of Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.

## Storage:

- Store **GA-017** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.

## Emergency and Disposal Plan

### First Aid Measures:

In case of accidental exposure, follow these immediate steps:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with water. If irritation persists, seek medical advice. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention. <a href="#">[1]</a>

### Accidental Release Measures:

- Evacuate: Evacuate personnel from the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.

- **Contain:** Use an absorbent material to contain and clean up spills of **GA-017** solutions. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- **Decontaminate:** Clean the spill area thoroughly.
- **Dispose:** Dispose of the contaminated materials as hazardous waste.

## Disposal Plan:

- Dispose of unused **GA-017** and any contaminated waste in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **GA-017** down the drain or in general waste streams.

## Experimental Protocols: Key Methodologies

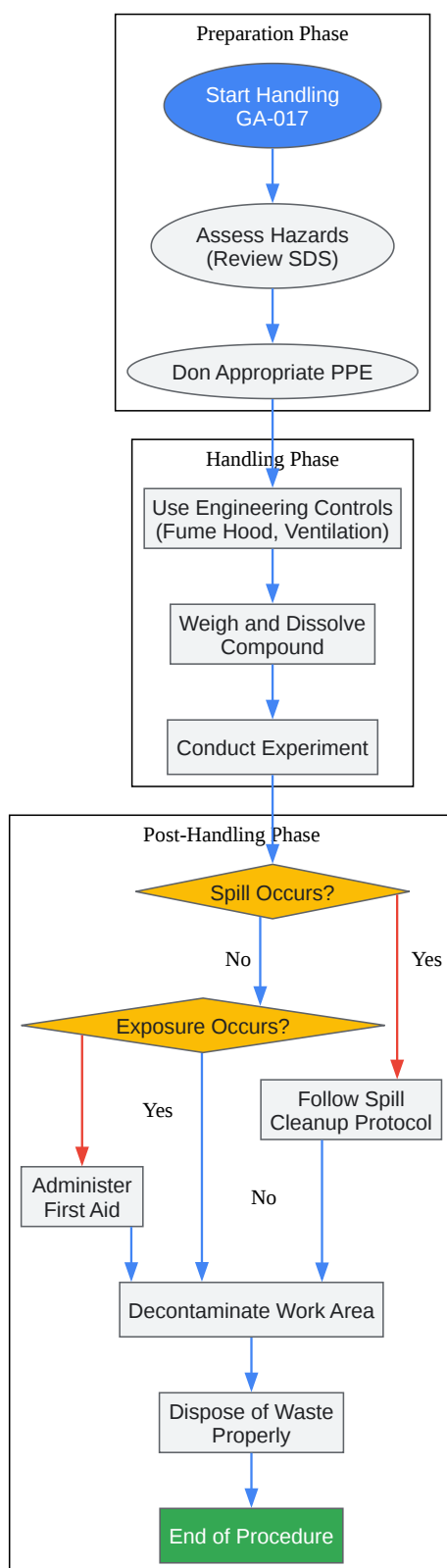
While specific experimental protocols will vary based on the research objectives, the following outlines a general workflow for preparing a stock solution of **GA-017**, a common procedure in a laboratory setting.

### Preparation of a 10 mM Stock Solution in DMSO:

- **Calculate Required Mass:** Based on the molecular weight of **GA-017** (343.38 g/mol ), calculate the mass needed for your desired volume of 10 mM stock solution.
  - Formula:  $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- **Weighing:** In a chemical fume hood, accurately weigh the calculated mass of **GA-017** powder into a sterile, conical tube.
- **Dissolving:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to the tube.
- **Vortexing:** Vortex the solution until the **GA-017** is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.
- **Storage:** Store the stock solution at -20°C or -80°C for long-term stability. Aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles.

## Visualizing Safety and Handling Logic

The following diagram illustrates the logical workflow for ensuring safety when handling **GA-017**.



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Caption: Workflow for the safe handling of **GA-017** from preparation to disposal.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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